

reducing background contamination for PCB-168 testing

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Compound of Interest

Compound Name: CB 168

Cat. No.: B12399364

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Technical Support Center: PCB-168 Analysis

This technical support center provides troubleshooting guidance and frequently asked questions to assist researchers, scientists, and drug development professionals in minimizing background contamination during Polychlorinated Biphenyl (PCB) congener 168 (PCB-168) testing.

Troubleshooting Guide: High Background Contamination

This guide addresses common issues related to high background levels of PCB-168 in analytical blanks.

Question	Possible Causes	Recommended Actions
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Why am I seeing high levels of PCB-168 in my method blanks?

Contaminated solvents, reagents, or glassware.
Introduction of contaminants from the laboratory environment (e.g., dust, air).
Carryover from a previous high-concentration sample.
Contaminated analytical instrument components (e.g., injection port, column).

1. Solvent and Reagent

Check: Analyze a solvent blank directly. If contaminated, use a fresh bottle of high-purity solvent. Prepare fresh reagents using solvents that have been tested and confirmed to be clean.

2. Glassware and Equipment

Cleanliness: Re-clean all glassware and equipment using the rigorous cleaning protocol outlined below.

Analyze a rinsate blank by rinsing a piece of cleaned glassware with clean solvent.

3. Environmental Contribution:

Minimize exposure of samples, extracts, and glassware to the laboratory air.^[1] If possible,

work in a clean hood or glove box.

4. Instrument Carryover:

Run several solvent blanks through the GC/MS system to flush the system. If the issue persists, clean or replace the injection port liner and the first few centimeters of the analytical column.

5. Phthalate Contamination: The presence of phthalate esters can indicate a general

contamination problem during sample preparation.^[1] Review sample handling procedures to eliminate contact with plastics.

My field blanks are contaminated, but my method blanks are clean. What does this indicate?

Contamination during sample collection, handling, or transport. Contaminated sampling equipment or containers.

1. Review Sampling Protocol: Ensure that all sampling personnel are trained in clean sampling techniques. Minimize exposure of the sample to the atmosphere during collection.
2. Equipment Blanks: Collect equipment blanks by rinsing sampling equipment with clean solvent before and after sampling to identify the source of contamination.
3. Container Blanks: Analyze a blank sample container from the same lot used for the environmental samples to check for contamination.

What are acceptable background levels for PCB-168 in a method blank?

The acceptable level of contamination in a method blank is dependent on the required detection limit of the analysis and regulatory guidelines.

For low-level analysis, such as using EPA Method 1668, individual congener concentrations in a method blank should ideally be non-detect. However, some guidelines suggest that a sample result is acceptable if it is at least 10 times greater than the amount found in the blank.^[2] Method blanks can sometimes contain PCB congeners up to 20 pg/L, and results should be corrected for this background.^[3]

Frequently Asked Questions (FAQs)

Q1: What are the most common sources of laboratory background contamination for PCB-168?

A1: Common sources include:

- Commercial PCB formulations (Aroclors): These can be present in older laboratory equipment, building materials, and electrical components.[\[4\]](#)
- Solvents and Reagents: Even high-purity solvents can contain trace levels of PCBs. It is crucial to test each new bottle or lot.
- Glassware and Labware: Improperly cleaned glassware can adsorb and then leach PCBs into subsequent samples.[\[5\]](#)
- Laboratory Air and Dust: PCBs are semi-volatile and can be present in indoor air and settled dust, leading to sample contamination.[\[4\]](#)
- Plastics: Flexible plastics can contain phthalate esters and other compounds that can interfere with PCB analysis and may also be a source of contamination.[\[1\]](#)
- Silicone-based products: Some silicone products can be a source of certain PCB congeners.[\[4\]](#)

Q2: How should I clean my glassware for ultratrace PCB-168 analysis?

A2: A rigorous cleaning procedure is essential. Refer to the detailed "Glassware Cleaning Protocol for Ultratrace PCB Analysis" in the Experimental Protocols section below. The general steps involve a detergent wash, solvent rinse, and baking at a high temperature.

Q3: Can I use plastic containers or pipette tips during my sample preparation?

A3: It is strongly recommended to avoid all plastic materials during sample preparation for ultratrace PCB analysis.[\[1\]](#) Use glass, stainless steel, or aluminum foil (that has been solvent-rinsed) to minimize the risk of contamination from phthalates and other plasticizers that can interfere with the analysis.

Q4: How can I minimize contamination from the laboratory environment?

A4: To minimize environmental contamination, it is recommended to:

- Prepare samples in a dedicated clean area or a laminar flow hood.

- Keep samples covered with solvent-rinsed aluminum foil whenever possible.
- Regularly clean laboratory surfaces.
- If laboratory air is a suspected source, consider using a glove box or other controlled environment for sample preparation steps.[6]

Experimental Protocols

Glassware Cleaning Protocol for Ultratrace PCB Analysis

This protocol is designed to provide scrupulously clean glassware for the analysis of PCB-168 at ultratrace levels.

Materials:

- Phosphate-free laboratory detergent
- Deionized water
- Tap water
- High-purity acetone
- High-purity hexane
- Oven capable of reaching 400°C

Procedure:

- Initial Rinse: Immediately after use, rinse glassware with tap water to remove the bulk of any residues.
- Detergent Wash: Wash the glassware thoroughly with a warm solution of phosphate-free laboratory detergent. Use brushes to scrub all surfaces.

- **Tap Water Rinse:** Rinse the glassware extensively with warm tap water to remove all traces of detergent.
- **Deionized Water Rinse:** Rinse the glassware at least three times with deionized water.
- **Solvent Rinse:** Rinse the glassware with high-purity acetone to remove any remaining organic residues and to aid in drying. Follow this with a rinse using high-purity hexane.
- **Drying and Baking:** Allow the glassware to air dry in a clean environment. Once dry, bake the glassware in an oven at 400°C for at least 4 hours. This will thermally degrade any remaining organic contaminants.
- **Storage:** After cooling, cover the openings of the glassware with solvent-rinsed aluminum foil and store in a clean, dust-free cabinet.

Sample Extraction and Cleanup Workflow to Minimize Contamination

This protocol outlines a general workflow for the extraction and cleanup of soil or sediment samples for PCB-168 analysis, with an emphasis on minimizing background contamination.

Materials:

- Cleaned glassware (as per the protocol above)
- High-purity solvents (hexane, acetone, dichloromethane)
- Anhydrous sodium sulfate (baked at 400°C)
- Activated silica gel and/or Florisil for cleanup (baked at appropriate temperatures)
- Extraction apparatus (e.g., Soxhlet or Pressurized Liquid Extraction system)

Procedure:

- **Sample Preparation:** In a clean environment, weigh the sample into a clean extraction thimble or cell.

- **Spiking:** Spike the sample with a solution of isotopically labeled PCB standards. This allows for the correction of recovery losses during the extraction and cleanup process.
- **Extraction:** Extract the sample using an appropriate solvent mixture (e.g., hexane/acetone). The use of a closed system like a Soxhlet or PLE is recommended to minimize exposure to the lab environment.
- **Drying:** Dry the extract by passing it through a column of baked anhydrous sodium sulfate.
- **Concentration:** Concentrate the extract to a small volume using a gentle stream of high-purity nitrogen or a rotary evaporator. Avoid concentrating to dryness.
- **Cleanup:** Clean the extract using column chromatography with activated silica gel or Florisil to remove interfering compounds. The choice of adsorbent and elution solvents will depend on the sample matrix.
- **Final Concentration:** Concentrate the cleaned extract to the final volume required for GC/MS analysis.
- **Internal Standard Addition:** Add an internal standard to the final extract just before analysis to allow for accurate quantification.

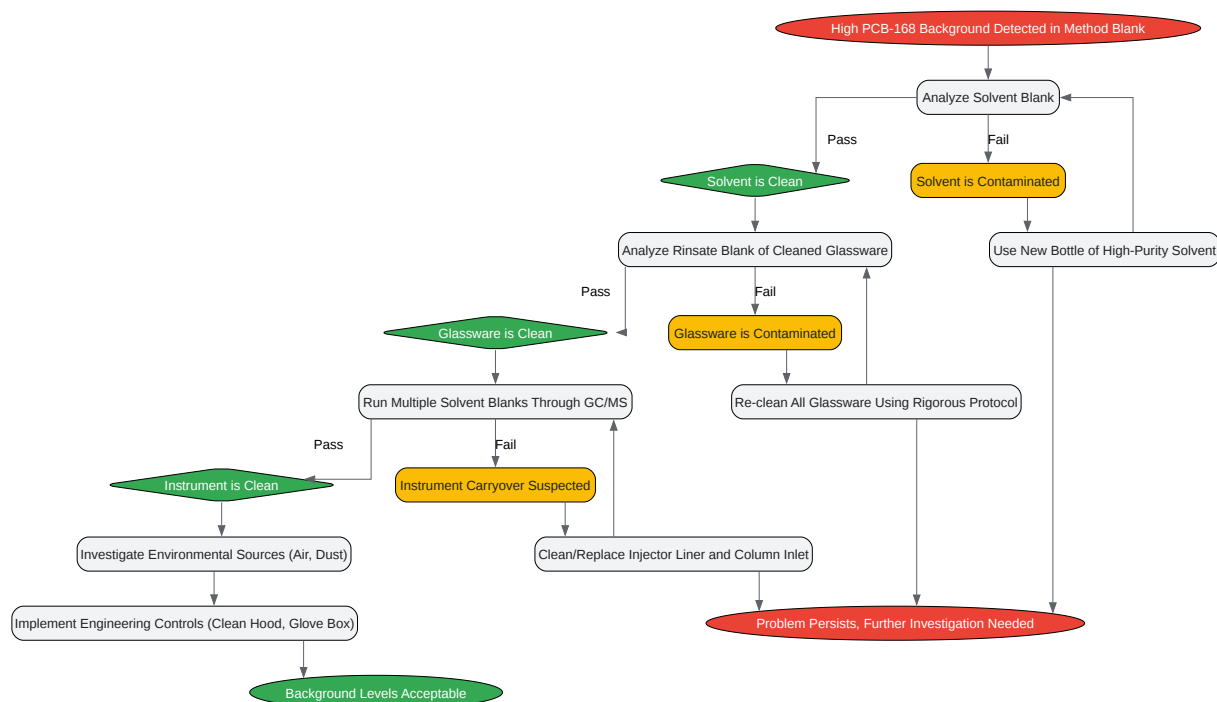
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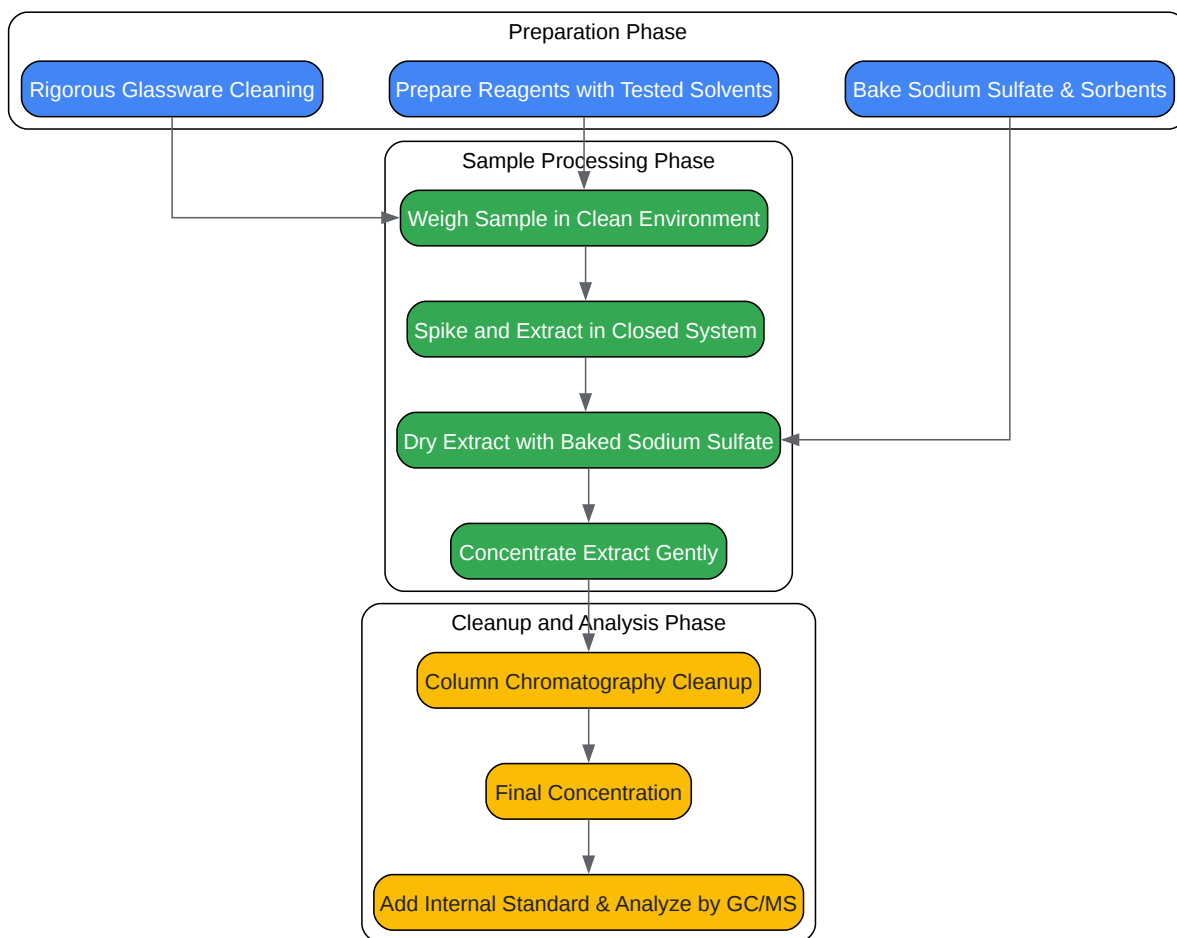
The following table summarizes acceptable blank contamination levels for PCB congeners based on EPA Method 1668.

Parameter	Acceptable Level	Reference
Individual Congener in Method Blank	< 20 pg/L	[2][3]
Total PCB in Rinsate Blank	< 600 pg/L	[2]
Sample to Blank Ratio	> 10X	[2]

Visualizations

Troubleshooting Workflow for High PCB-168 Background





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